

# Technical Support Center: PIK-90 Vehicle Control for In Vivo Experiments

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## Compound of Interest

Compound Name:	PIK-90
CAS No.:	677338-12-4
Cat. No.:	B1684649

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This technical support center provides essential information, troubleshooting guides, and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **PIK-90** as a vehicle control in in vivo experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **PIK-90** and why is it used as a control in in vivo experiments?

A1: **PIK-90** is a potent inhibitor of phosphoinositide 3-kinases (PI3Ks), particularly the p110 $\alpha$ , p110 $\gamma$ , and p110 $\delta$  isoforms.[1] In cancer research and other studies involving the PI3K/Akt signaling pathway, a vehicle control is crucial to distinguish the effects of the experimental drug from the effects of the solvent used to deliver it. The vehicle control group receives the same formulation as the treatment group, but without the active compound. This helps to ensure that any observed effects are due to the drug itself and not the vehicle.

Q2: What is the mechanism of action of **PIK-90**?

A2: **PIK-90** competitively inhibits the ATP-binding site of PI3K enzymes. This prevents the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-

trisphosphate (PIP3). PIP3 is a critical second messenger that recruits and activates downstream proteins, most notably the serine/threonine kinase Akt (also known as Protein Kinase B). By blocking this pathway, **PIK-90** can inhibit cell growth, proliferation, survival, and migration.[1]

Q3: What are the known IC50 values for **PIK-90** against different PI3K isoforms?

A3: **PIK-90** exhibits varying inhibitory activity against different Class I PI3K isoforms. The approximate IC50 values are summarized in the table below.

## Quantitative Data Summary

PI3K Isoform	IC50 (nM)
p110 $\alpha$	11
p110 $\beta$	350
p110 $\gamma$	18
p110 $\delta$	58

Data sourced from multiple suppliers and publications and may vary slightly between studies.

## Experimental Protocols

### Protocol 1: Preparation of **PIK-90** Formulation for Intraperitoneal (IP) Injection

This protocol describes the preparation of a common vehicle formulation for administering **PIK-90** to mice via intraperitoneal injection.

Materials:

- **PIK-90** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Polyethylene glycol 300 (PEG300), sterile

- Tween 80, sterile
- Saline (0.9% NaCl), sterile

Procedure:

- Prepare Stock Solution:
  - Accurately weigh the required amount of **PIK-90** powder.
  - Dissolve **PIK-90** in DMSO to create a concentrated stock solution (e.g., 10 mg/mL). Ensure complete dissolution; gentle warming or brief sonication may be used if necessary. [\[2\]](#)
- Prepare Vehicle Formulation (Example: 10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline):
  - In a sterile tube, add the required volume of the **PIK-90** stock solution (to achieve the final desired concentration).
  - Add PEG300 to the tube and mix thoroughly.
  - Add Tween 80 and mix again.
  - Finally, add the saline to reach the final volume and mix until a clear, homogeneous solution is formed.
- Final Concentration and Dosing:
  - The final concentration of **PIK-90** in the vehicle will depend on the desired dosage (e.g., mg/kg) and the injection volume. A typical dosage for **PIK-90** in mice is around 10 mg/kg. [\[1\]](#)
  - The injection volume for intraperitoneal administration in mice should generally not exceed 10 mL/kg of body weight.

## Protocol 2: Intraperitoneal (IP) Injection in Mice

This protocol provides a step-by-step guide for performing an intraperitoneal injection in mice.

#### Materials:

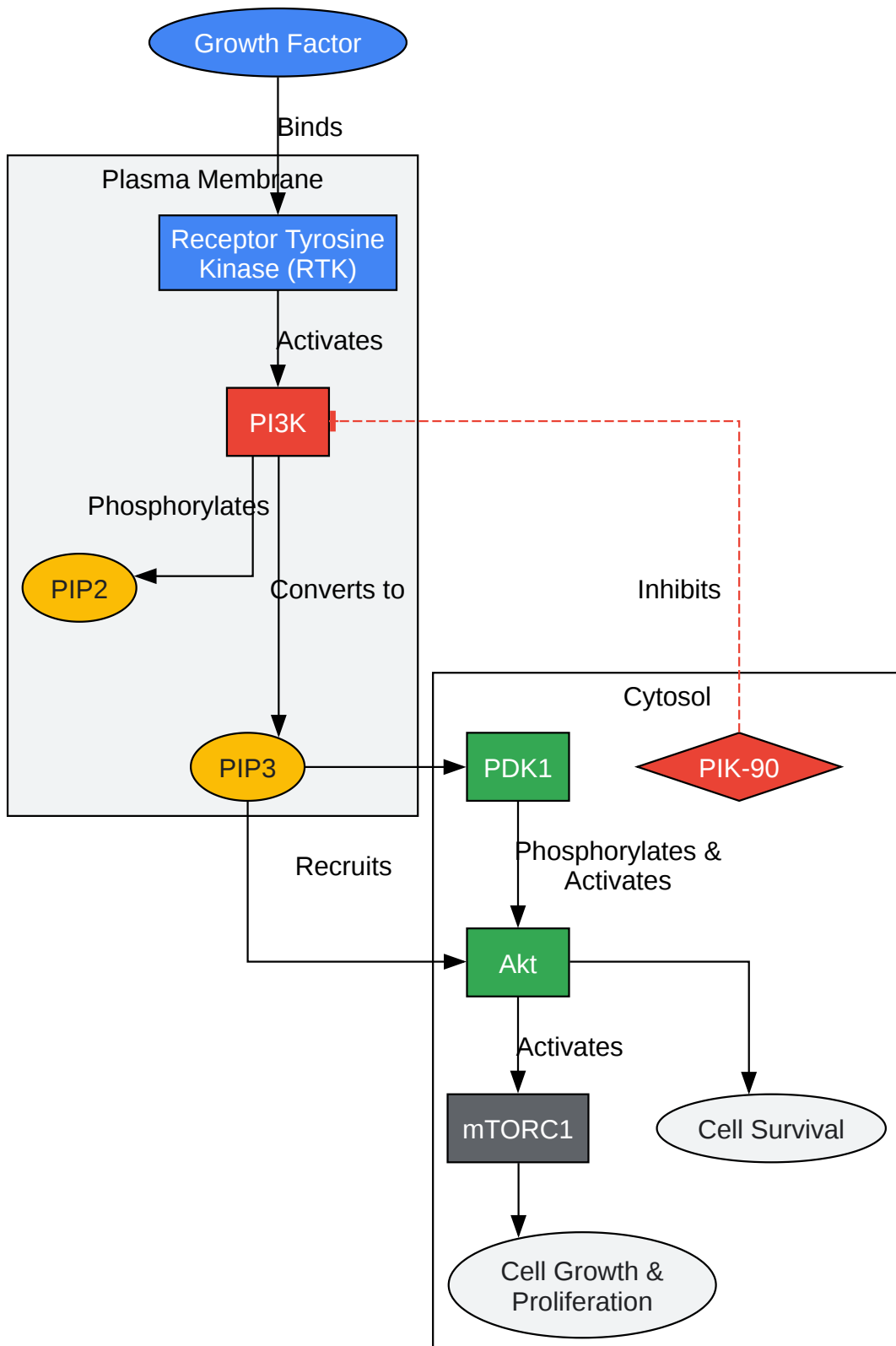
- Prepared **PIK-90** formulation or vehicle control
- Sterile syringes (e.g., 1 mL)
- Sterile needles (e.g., 25-27 gauge)
- Animal restrainer (optional)
- 70% ethanol for disinfection

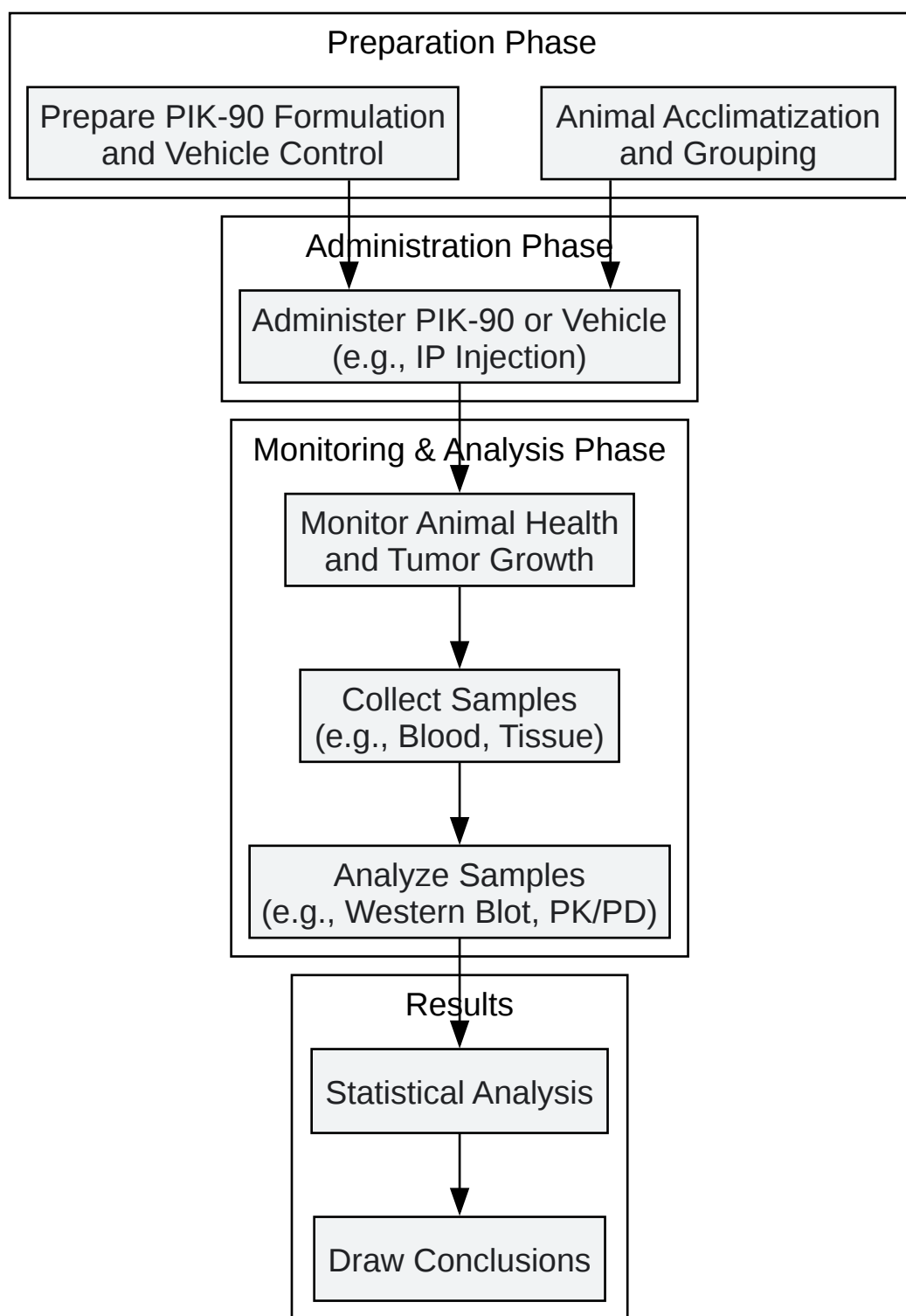
#### Procedure:

- Animal Restraint:
  - Properly restrain the mouse to expose the abdomen. This can be done manually or with a restraining device.
- Injection Site:
  - Locate the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum.
- Injection:
  - Swab the injection site with 70% ethanol.
  - Insert the needle at a 15-20 degree angle.
  - Gently aspirate to ensure that the needle has not entered a blood vessel or internal organ. If blood or yellowish fluid appears, withdraw the needle and inject at a different site with a fresh needle.
  - Slowly and steadily inject the solution.
- Post-Injection:

- Withdraw the needle and return the mouse to its cage.
- Monitor the animal for any signs of distress or adverse reactions.

## Visualizations





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## References

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- [2. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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